

Magtrieve oxidation of alcohols protocol

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Compound Focus: Magtrieve(TM)

CAS No.: 12018-01-8

Cat. No.: S788092

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Introduction to Magtrieve

Magtrieve is a magnetically retrievable oxidant based on **chromium(IV) oxide (CrO₂)** [1]. It functions as a heterogeneous catalyst, meaning reactions occur on its surface while it remains a solid throughout the process [2]. A key environmental and practical advantage is that its reduced form can be easily separated from the reaction mixture using a simple magnet, and it can be regenerated by heating in air [1]. This eliminates the need for traditional, wasteful aqueous work-ups for chromium disposal [2] [3].

Detailed Experimental Protocols

Protocol 1: Conventional Oxidation of Alcohols using Magtrieve with Periodic Acid [2]

This protocol is adapted from the foundational work on catalytic Magtrieve oxidations.

- **Reagents:** Alcohol substrate, Magtrieve (CrO₂, 10 mol%), periodic acid (1.5 equiv), acetonitrile, water.
- **Equipment:** Round-bottom flask, magnetic stirrer, stir bar, magnet for work-up, standard equipment for isolation (rotary evaporator, etc.).

Procedure:

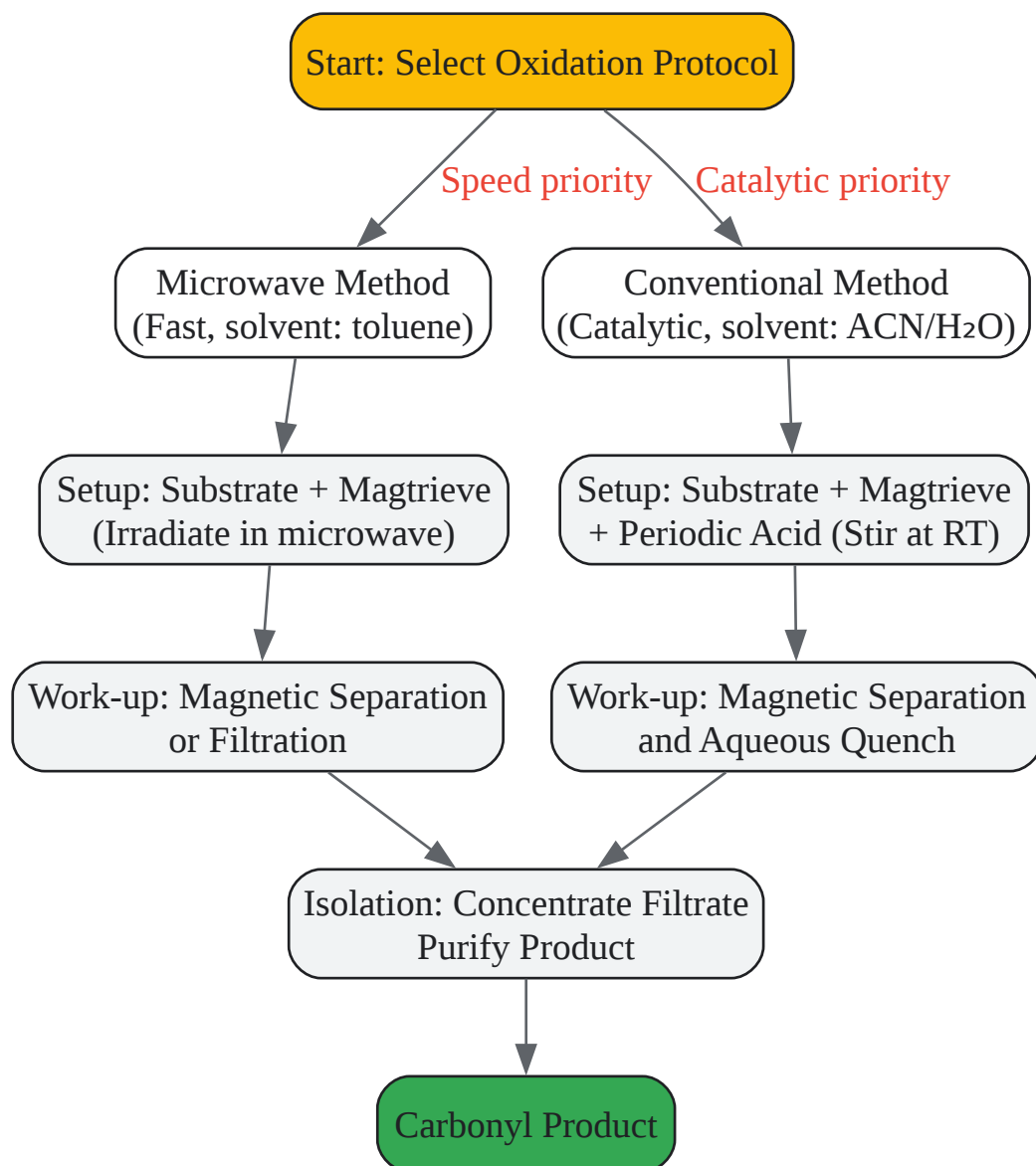
Alcohol Substrate Type	Product	Key Findings & Selectivity
Primary Benzylic Alcohols (e.g., Benzyl alcohol) [2]	Aldehydes	High-yielding conversion. Can be over-oxidized to carboxylic acids under appropriate conditions [2].
Secondary Benzylic Alcohols [2]	Ketones	Efficient oxidation without over-oxidation concerns [2].
Primary Aliphatic Alcohols [2]	Aldehydes	Successfully oxidized to aldehydes [2].
Secondary Aliphatic Alcohols [2]	Ketones	Successfully oxidized to ketones [2].
Allylic Alcohols [2] [1]	Unsaturated Carbonyls	Excellent chemoselectivity: the alcohol is oxidized while the carbon-carbon double bond remains intact [2].
Substrates with Acid-Sensitive Protecting Groups (e.g., EE, MIP ethers) [1]	Aldehydes or Alcohols	Demonstrates chemoselectivity under sonication: EE ethers of benzyl/allyl alcohols oxidize to aldehydes, while aliphatic EE and MIP ethers deprotect to alcohols [1].

Critical Notes for Practitioners

- **Catalyst Regeneration & Cost:** The reduced catalyst can be regenerated by heating in an air atmosphere [1]. Magtrieve is noted to be an inexpensive material, costing approximately \$1 per gram [2].
- **Solvent Dependence:** The outcome of deprotection/oxidation reactions of protected alcohols can be highly dependent on the solvent used. For instance, different products are formed in chloroform versus carbon tetrachloride [1].
- **Safety & Green Chemistry:** While Magtrieve offers a greener profile by containing chromium in a solid, magnetically retrievable form and minimizing waste [3], standard laboratory safety precautions must always be followed. Consult the relevant Material Safety Data Sheets (MSDS) for CrO₂ and all other chemicals prior to use.

Experimental Workflow

The following diagram illustrates the general decision-making process and workflow for performing a Magtrieve oxidation, from setup to product isolation.



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References

1. Magtrieve TM (CrO 2): A Versatile Oxidant in Organic Synthesis [thieme-connect.com]
2. Magtrieve™: a convenient catalyst for the oxidation of ... [sciencedirect.com]
3. An Example of Convenient Oxidation Methodology without ... [gctlc.org]
4. Microwave-assisted oxidation of alcohols using Magtrieve [sciencedirect.com]

To cite this document: Smolecule. [Magtrieve oxidation of alcohols protocol]. Smolecule, [2026].
[Online PDF]. Available at: [<https://www.smolecule.com/products/b788092#magtrieve-oxidation-of-alcohols-protocol>]

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